

4-(Ethylamino)benzoic acid safety and handling precautions

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Compound of Interest

Compound Name: 4-(Ethylamino)benzoic acid

Cat. No.: B1597772

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An In-depth Technical Guide to the Safe Handling of 4-(Ethylamino)benzoic acid

This guide provides comprehensive safety and handling protocols for **4-(Ethylamino)benzoic acid** (CAS: 7409-09-8), tailored for researchers, scientists, and professionals in drug development. The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure technical accuracy and promote a self-validating system of laboratory safety.

Core Hazard Identification and Toxicological Profile

4-(Ethylamino)benzoic acid is a chemical compound that, while valuable in research and synthesis, presents several health hazards that necessitate careful handling.^{[1][2][3][4]} Understanding the specific nature of these hazards is the foundation of safe laboratory practice. The compound is classified under the Globally Harmonized System (GHS) with multiple hazard statements.^{[1][2][5]}

GHS Hazard Classification Summary

| Hazard Class | GHS Code | Description | Source(s) |
|--------------------------------|----------|-----------------------------------|--------------|
| Acute Toxicity, Oral | H302 | Harmful if swallowed. | [1] |
| Skin Corrosion/Irritation | H315 | Causes skin irritation. | [1][2][4][5] |
| Serious Eye Damage/Irritation | H319 | Causes serious eye irritation. | [1][2][4][5] |
| Specific Target Organ Toxicity | H335 | May cause respiratory irritation. | [1][2][4][5] |

The primary routes of exposure are inhalation of the dust, direct contact with skin and eyes, and ingestion.[2][6] The toxicological data indicates that the compound's irritant properties are of primary concern. Skin contact can lead to redness and irritation, while eye contact is likely to cause more significant, serious irritation.[2][4][7] Inhalation of the powdered form can irritate the respiratory tract, and ingestion is harmful.[1][2]

Exposure Controls and Personal Protective Equipment (PPE)

To mitigate the risks identified, a multi-layered approach combining engineering controls and appropriate PPE is mandatory.

Engineering Controls

The primary engineering control is to minimize the generation and accumulation of dust and to keep airborne concentrations low.[3][4]

- Ventilation: Always handle **4-(Ethylamino)benzoic acid** in a well-ventilated area. For procedures that may generate significant dust, such as weighing or transferring large quantities, a certified chemical fume hood is required.[2][3][4]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][6]

Personal Protective Equipment (PPE)

The selection of PPE is directly dictated by the compound's hazard profile. The following PPE is required as a minimum standard when handling **4-(Ethylamino)benzoic acid**.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)

| Protection Type | Specification | Rationale and Causality |
|-----------------|--|---|
| Eye/Face | Safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards. | Protects against airborne dust particles and splashes, directly addressing the H319 "Causes serious eye irritation" hazard. [2] [8] |
| Hand | Chemically compatible, impervious gloves (e.g., nitrile). | Prevents direct skin contact, mitigating the H315 "Causes skin irritation" hazard. Gloves must be inspected before use and removed carefully to avoid skin contamination. [2] [7] |
| Body | Laboratory coat. | Protects skin and personal clothing from contamination. [2] [8] |
| Respiratory | Required when dusts are generated. A NIOSH/MSHA-approved respirator with a particulate filter may be necessary if engineering controls are insufficient. | Minimizes the risk of inhaling dust, addressing the H335 "May cause respiratory irritation" hazard. [6] [7] |

Standard Operating Protocol for Handling

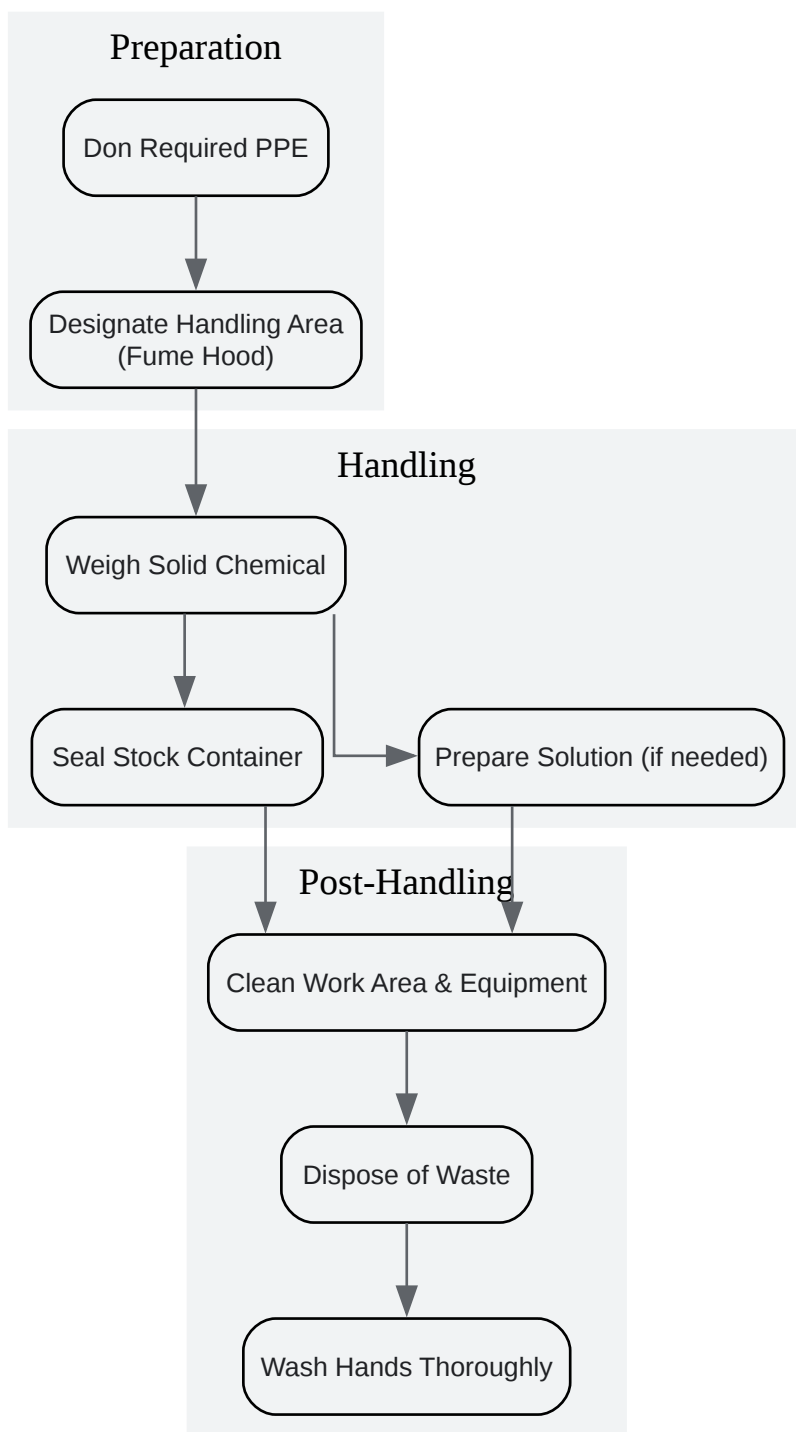
This section outlines a self-validating workflow for the safe handling of solid **4-(Ethylamino)benzoic acid**. Adherence to this protocol minimizes exposure and ensures procedural integrity.

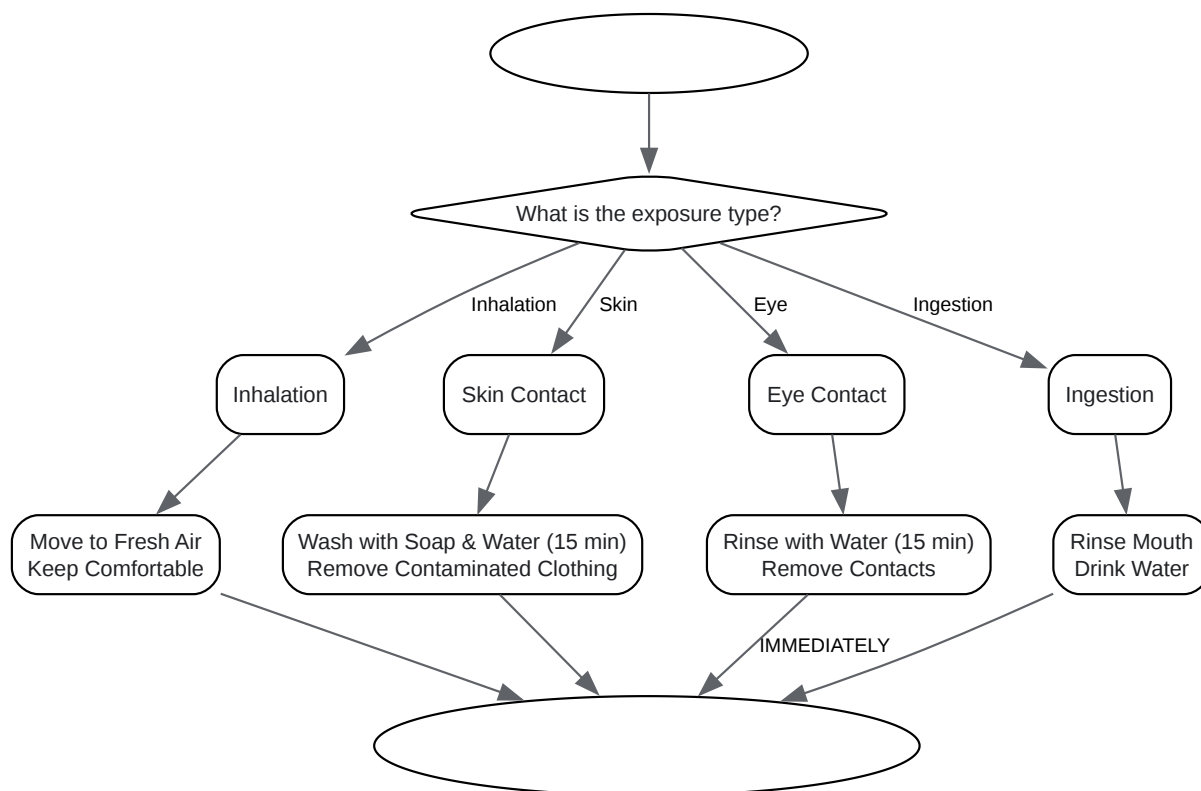
Step-by-Step Handling Procedure

- Preparation: Don all required PPE as specified in Section 2.2. Designate a specific handling area, preferably within a chemical fume hood.

- **Weighing:** Tare a suitable container on an analytical balance. Carefully transfer the desired amount of **4-(Ethylamino)benzoic acid** to the container using a spatula. Minimize dust generation during this process.
- **Container Sealing:** Tightly close the primary container of the chemical immediately after use. [\[2\]](#)[\[3\]](#)
- **Dissolution (if applicable):** If preparing a solution, add the solvent to the weighed solid slowly. Ensure the process is conducted in a fume hood.
- **Cleanup:** Decontaminate the spatula and weighing vessel. Wipe down the balance and surrounding work area with a damp cloth to remove any residual dust.
- **Waste Disposal:** Dispose of contaminated materials (e.g., weigh boats, wipes, gloves) in a designated, sealed waste container according to institutional and local regulations. [\[2\]](#)[\[8\]](#)
- **Post-Handling:** Wash hands thoroughly with soap and water after removing gloves. [\[2\]](#)[\[3\]](#)[\[7\]](#)

Workflow Diagram: Safe Handling of 4-(Ethylamino)benzoic acid





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Caption: Decision-making flow for first aid after an exposure event.

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